

# Physical properties of diethyl disulfide

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## Compound of Interest

Compound Name: *Diethyl disulfide*

Cat. No.: *B047229*

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## An In-depth Technical Guide on the Core Physical Properties of **Diethyl Disulfide**

For researchers, scientists, and drug development professionals, a thorough understanding of the physical properties of a compound is fundamental. This technical guide provides a comprehensive overview of the core physical characteristics of **diethyl disulfide** (CAS 110-81-6), a sulfur-containing organic compound. The information is presented to be a practical resource for laboratory work and computational modeling.

## Quantitative Physical Properties

The physical properties of **diethyl disulfide** are summarized in the table below. This data is essential for a variety of applications, from designing chemical syntheses and purification procedures to developing formulations and ensuring safe handling and storage.

Property	Value	Reference
Molecular Formula	C <sub>4</sub> H <sub>10</sub> S <sub>2</sub>	[1][2][3]
Molecular Weight	122.25 g/mol	[2][3][4]
Appearance	Colorless to pale yellow liquid	[5][6]
Odor	Strong, garlic-like, alliaceous	[3][6][7]
Density	0.993 g/mL at 25 °C	[3][4][8][9]
Boiling Point	151-153 °C at 760 mmHg	[3][4]
Melting Point	-101.5 °C	[1][10]
Flash Point	40 °C (104 °F)	[5][7][9]
Refractive Index	n <sub>20/D</sub> 1.506	[3][4]
Vapor Pressure	4.28 mmHg at 25 °C	[1][5]
Solubility in Water	0.3 g/L (300 mg/L) at 25 °C	[1][5]
Solubility in Solvents	Soluble in alcohol, propylene glycol, and ether	[5][6]

## Experimental Protocols for Property Determination

The following sections detail generalized experimental methodologies for determining the key physical properties listed above. These protocols are based on standard laboratory techniques.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Apparatus:

- Distillation flask
- Condenser

- Thermometer (calibrated)
- Heating mantle or oil bath
- Boiling chips
- Receiving flask

#### Methodology:

- Place a small volume of **diethyl disulfide** (e.g., 10-15 mL) into the distillation flask along with a few boiling chips to ensure smooth boiling.
- Set up the distillation apparatus. The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side-arm leading to the condenser.
- Begin heating the flask gently using the heating mantle.
- Observe the temperature as the liquid begins to boil and the vapor condenses.
- The boiling point is recorded as the stable temperature reading on the thermometer during the distillation of the liquid. This temperature should be recorded along with the atmospheric pressure.

## Determination of Density

Density is the mass of a substance per unit volume.

#### Apparatus:

- Pycnometer (a flask with a specific, accurately known volume)
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Constant temperature water bath

#### Methodology:

- Clean and thoroughly dry the pycnometer. Measure and record its empty mass ( $m_1$ ).

- Fill the pycnometer with distilled water and place it in a constant temperature bath (e.g., 25 °C) until it reaches thermal equilibrium.
- Adjust the water level to the pycnometer's calibration mark, dry the outside, and measure its mass ( $m_2$ ).
- Empty and dry the pycnometer again. Fill it with **diethyl disulfide**.
- Repeat the thermal equilibration in the constant temperature bath, adjust the liquid level, dry the exterior, and measure its mass ( $m_3$ ).
- The density ( $\rho$ ) of the sample is calculated using the formula:  $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$  where  $\rho_{\text{water}}$  is the known density of water at the experimental temperature.

## Determination of Refractive Index

The refractive index measures how light propagates through a substance.<sup>[11]</sup> It is a characteristic property useful for identifying and assessing the purity of liquid compounds.<sup>[11]</sup>

Apparatus:

- Abbe refractometer
- Constant temperature water circulator
- Dropper
- Lens paper and ethanol

Methodology:

- Calibrate the Abbe refractometer using a standard of known refractive index (e.g., distilled water).
- Ensure the prism surfaces of the refractometer are clean using lens paper and ethanol.
- Connect the refractometer to a constant temperature water circulator set to the desired temperature (e.g., 20 °C).

- Using a clean dropper, place a few drops of **diethyl disulfide** onto the lower prism.
- Close the prisms and allow a few minutes for the sample to reach thermal equilibrium.
- Adjust the light source and move the adjustment knob until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- Read the refractive index value directly from the instrument's scale.

## Determination of Solubility

Solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.

Apparatus:

- Vials or test tubes with screw caps
- Constant temperature shaker or water bath
- Analytical balance
- Pipettes
- Spectrophotometer or other analytical instrument (e.g., GC, HPLC) for quantification

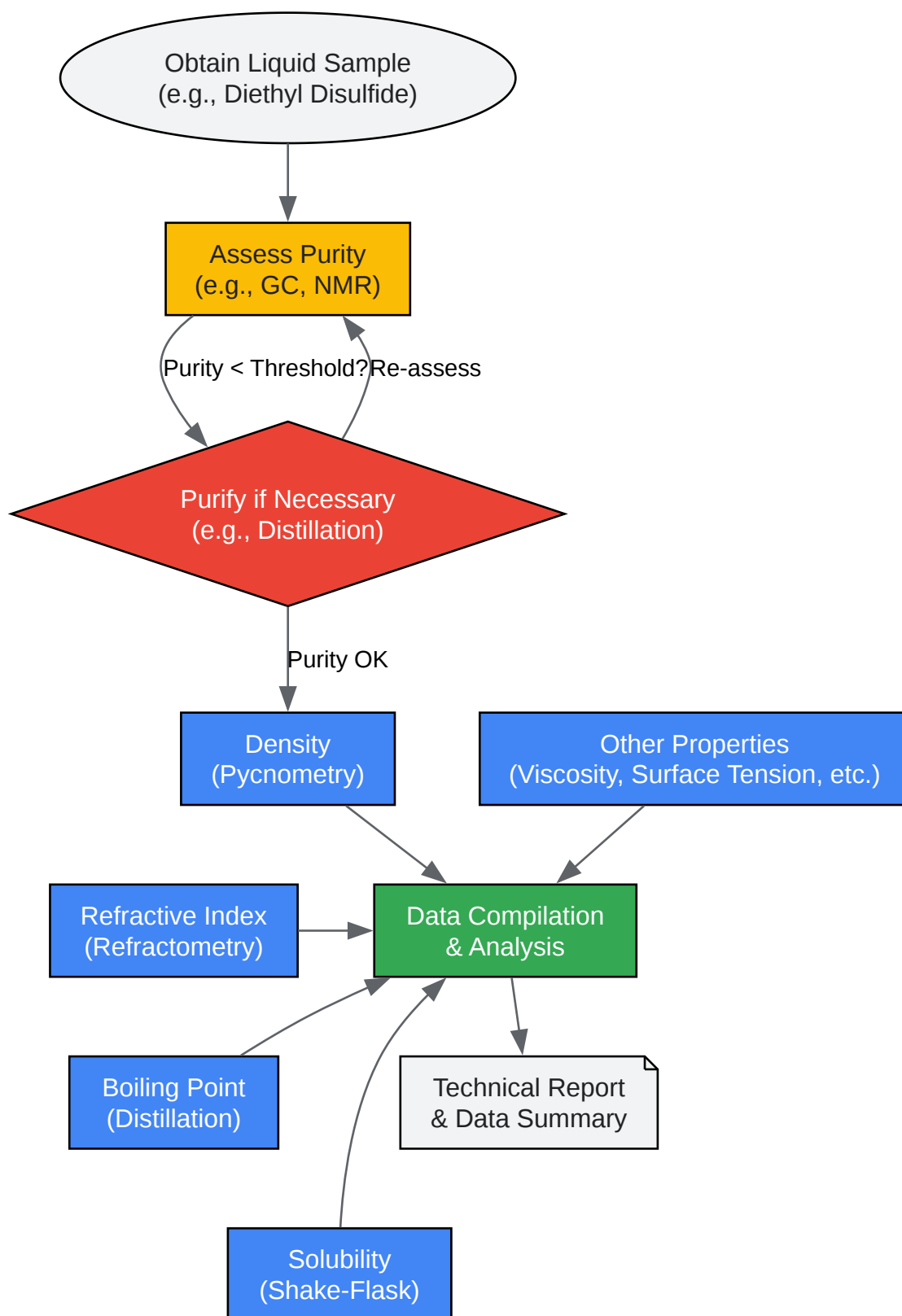
Methodology (Shake-Flask Method):

- Add an excess amount of **diethyl disulfide** (solute) to a known volume of the solvent (e.g., water) in a vial. This ensures that a saturated solution is formed.[\[12\]](#)
- Seal the vial and place it in a constant temperature shaker or water bath for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.[\[12\]](#)
- After equilibration, allow the mixture to stand undisturbed at the same temperature until the undissolved solute has settled.
- Carefully extract a known volume of the supernatant (the clear, saturated solution) without disturbing the undissolved layer.

- Dilute the extracted sample to a suitable concentration for analysis.
- Quantify the concentration of **diethyl disulfide** in the diluted sample using a pre-calibrated analytical method (e.g., UV-Vis spectroscopy, gas chromatography).
- Calculate the original concentration in the saturated solution to determine the solubility at that temperature.

## Visualizations

The following diagram illustrates a generalized workflow for the physical characterization of a liquid compound such as **diethyl disulfide**.



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Caption: Workflow for Physical Property Characterization.

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